

Introduction to Perfluoroalkanesulfonyl Halides

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>Pentafluoroethane-1-sulfonyl chloride</i>
CAS No.:	64773-40-6
Cat. No.:	B1606014

[Get Quote](#)

Per- and polyfluoroalkyl substances (PFAS) have garnered significant attention for their unique physicochemical properties, including high thermal stability, chemical inertness, and surfactant capabilities.[1] Within this broad class, perfluoroalkanesulfonyl fluorides (R-SO₂F) serve as crucial intermediates in the synthesis of a wide array of fluorinated materials and biologically active molecules.[2] The introduction of a chlorine atom, as in the case of 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride, can modulate the electronic properties and reactivity of the molecule, offering a handle for further chemical transformations.

The sulfonyl fluoride group is a particularly interesting functional group in modern chemistry. It is recognized for its unique balance of stability and "clickable" reactivity, making it a valuable tool in drug discovery and chemical biology.[3] This guide will delve into the specific characteristics and potential of 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride as a representative of this important class of compounds.

Physicochemical Properties

The properties of 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride can be predicted based on known data for similar short-chain perfluoroalkanesulfonyl fluorides. A key analog is 1,1,2,2,2-pentafluoroethanesulfonyl fluoride (C₂F₆O₂S), which is a colorless, volatile liquid.[4]

Table 1: Predicted Physicochemical Properties of 2-Chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride

Property	Predicted Value	Rationale/Comparison
IUPAC Name	2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride	Based on standard IUPAC nomenclature rules.
Molecular Formula	C2ClF5O2S	---
Molecular Weight	218.52 g/mol	Calculated from atomic weights.
Boiling Point	~20-40 °C	Expected to be slightly higher than the non-chlorinated analog, 1,1,2,2,2-pentafluoroethanesulfonyl fluoride (boiling point: 11.3 °C), due to increased molecular weight and polarity.[4]
Density	~1.8 g/cm ³	Higher than the non-chlorinated analog (1.751 g/cm ³) due to the presence of the heavier chlorine atom.[4]
Solubility	Soluble in aprotic organic solvents; reacts with protic solvents.	Perfluoroalkanesulfonyl fluorides are generally soluble in ethers, chlorinated solvents, and other non-protic media. They are reactive towards water and alcohols.[1]
Appearance	Colorless liquid or gas at room temperature.	Based on the properties of similar short-chain perfluoroalkanesulfonyl halides.[4]

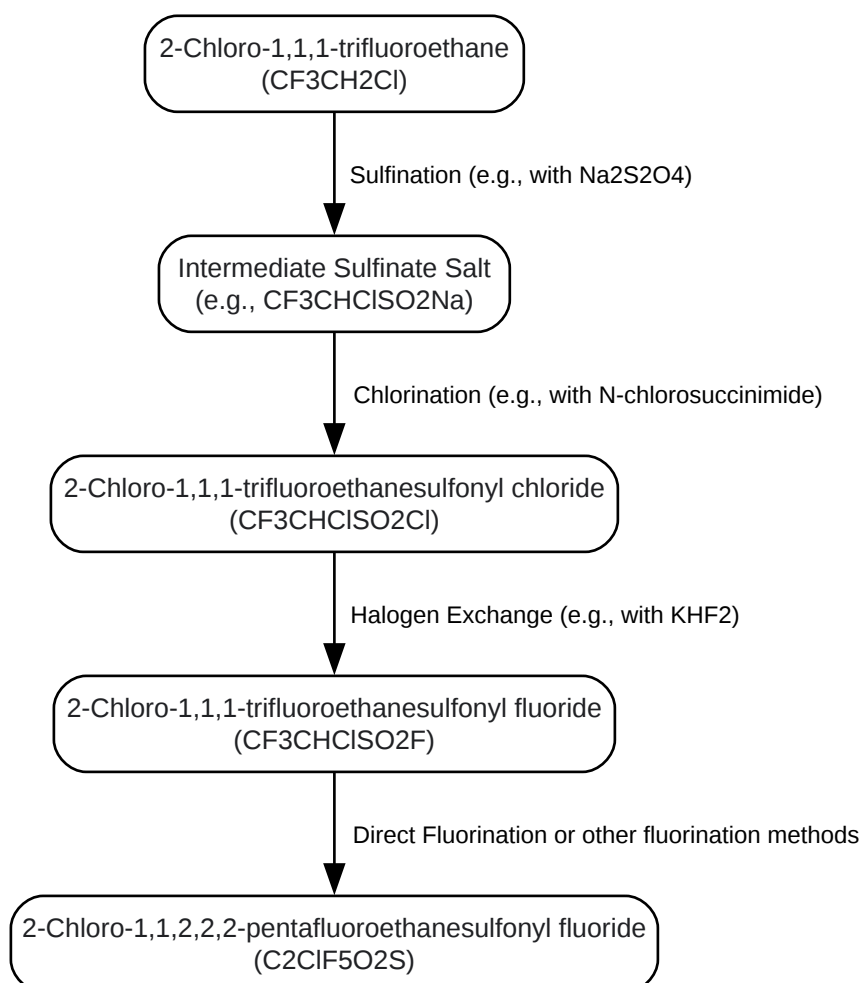
Synthesis Methodologies

The synthesis of perfluoroalkanesulfonyl fluorides typically involves electrochemical fluorination (ECF) of their hydrocarbon-based sulfonyl halide precursors.[1] However, for a specific chlorinated derivative like 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride, more targeted synthetic routes would be necessary.

Proposed Synthetic Pathway

A plausible synthetic route would start from a commercially available chlorinated and fluorinated ethane derivative. The introduction of the sulfonyl fluoride moiety can be achieved through a multi-step process.

Diagram 1: Proposed Synthesis of 2-Chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride



[Click to download full resolution via product page](#)

Caption: A potential multi-step synthesis of the target compound.

Experimental Protocol (Conceptual):

- Sulfination: 2-Chloro-1,1,1-trifluoroethane can be reacted with a sulfinating agent like sodium dithionite to form the corresponding sodium sulfinate salt.[5]
- Chlorination: The intermediate sulfinate salt is then treated with a chlorinating agent, such as N-chlorosuccinimide, to yield 2-chloro-1,1,1-trifluoroethanesulfonyl chloride.[5]
- Halogen Exchange: The sulfonyl chloride is subsequently converted to the sulfonyl fluoride via a halogen exchange reaction, often employing a fluoride source like potassium bifluoride (KHF₂).[6]
- Further Fluorination: The final fluorination of the remaining C-H bond to introduce the additional fluorine atoms would require a more specialized and energetic fluorination method, such as direct fluorination with elemental fluorine, which is a highly specialized and hazardous process.[7]

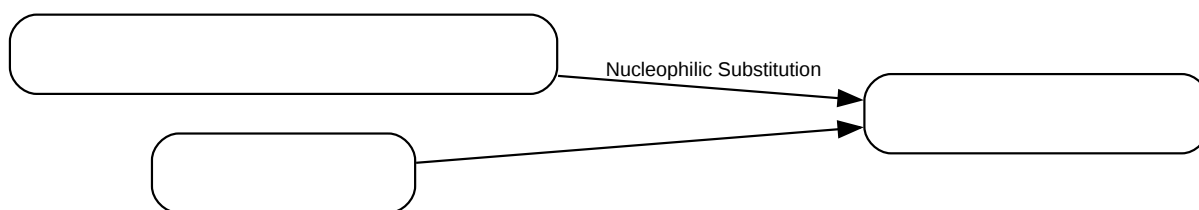
Chemical Reactivity and Applications in Drug Development

The reactivity of 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride is dominated by the sulfonyl fluoride group and influenced by the perfluoroalkyl chain.

Reactivity of the Sulfonyl Fluoride Group

The sulfur-fluorine bond in sulfonyl fluorides is relatively stable compared to the sulfur-chlorine bond in sulfonyl chlorides.[8] However, it is susceptible to nucleophilic attack, particularly by strong nucleophiles. This controlled reactivity is the basis for its use in "click chemistry," specifically Sulfur(VI) Fluoride Exchange (SuFEx) reactions.[3]

Diagram 2: Key Reactions of the Sulfonyl Fluoride Moiety



[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution at the sulfonyl fluoride group.

This reactivity allows for the facile synthesis of sulfonamides and sulfonate esters, which are important functional groups in many pharmaceuticals.[9]

Role in Drug Discovery

The incorporation of perfluoroalkyl groups into drug candidates can significantly enhance their metabolic stability, lipophilicity, and bioavailability.[10] The pentafluorosulfonyl (SF₅) group, a close relative of the perfluoroethylsulfonyl group, is often referred to as a "super-trifluoromethyl" group due to its strong electron-withdrawing nature and high lipophilicity.[11]

Potential applications in drug development include:

- **Covalent Inhibitors:** The sulfonyl fluoride moiety can act as a "warhead" to form a covalent bond with specific amino acid residues (e.g., serine, threonine, tyrosine) in target proteins, leading to irreversible inhibition.[8]
- **Metabolic Stability:** The strong carbon-fluorine bonds in the perfluoroethyl group are resistant to metabolic degradation, which can prolong the half-life of a drug.[3]
- **Modulation of Physicochemical Properties:** The highly electronegative perfluoroalkylsulfonyl group can be used to fine-tune the pK_a, lipophilicity, and binding interactions of a drug molecule.

Safety and Handling

Perfluoroalkanesulfonyl halides are reactive and potentially hazardous chemicals that require careful handling in a laboratory setting.

Table 2: General Safety and Handling Precautions

Aspect	Precaution	Rationale
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles, and a lab coat are mandatory. Work should be conducted in a well-ventilated chemical fume hood. [12] [13]	To prevent skin and eye contact and inhalation of corrosive vapors.
Inhalation	Avoid breathing vapors. In case of inhalation, move to fresh air and seek medical attention immediately. [12]	Vapors can be toxic and cause respiratory irritation.
Skin and Eye Contact	In case of contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention. [14]	These compounds can cause severe burns.
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as water, bases, and strong oxidizing agents. Containers should be tightly sealed. [15]	To prevent degradation and hazardous reactions.
Spill and Disposal	Absorb small spills with an inert material and dispose of as hazardous chemical waste. Follow institutional and local regulations for disposal. [13]	To mitigate environmental contamination and exposure risks.

Conclusion

While 2-chloro-1,1,2,2,2-pentafluoroethanesulfonyl fluoride is not a widely commercialized chemical, its structure embodies key features of modern organofluorine chemistry that are

highly relevant to researchers in academia and industry. By understanding its properties and reactivity through the lens of well-known analogs, scientists can leverage this and similar building blocks for the development of novel materials, agrochemicals, and pharmaceuticals. The strategic incorporation of perfluoroalkyl and sulfonyl fluoride moieties continues to be a powerful approach in the design of next-generation chemical entities.

References

- Perfluorooctanesulfonyl fluoride - Wikipedia. (n.d.). Retrieved from [\[Link\]](#)
- Amine-Induced Decomposition of Perfluoroalkanesulfonyl Fluorides | Request PDF. (n.d.). Retrieved from [\[Link\]](#)
- An Entirely New Methodology for Synthesizing Perfluorinated Compounds. Synthesis of Perfluoroalkanesulfonyl Fluorides from Non-Fluorinated Compounds - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Determination of Perfluorooctane Sulfonyl Fluoride and Perfluorohexane Sulfonyl Fluoride in Soil by Chemical Derivatization and Liquid Chromatography-Tandem Mass Spectrometry - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis of environmentally relevant fluorinated surfactants—a review. (n.d.). Retrieved from [\[Link\]](#)
- Perfluorooctanesulfonic acid | C₈F₁₇SO₃H | CID 74483 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and Structure of Environmentally Relevant Perfluorinated Sulfonamides - PMC. (n.d.). Retrieved from [\[Link\]](#)
- A general method for the preparation of perfluoroalkanesulfonyl chlorides - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Facile one-pot synthesis of sulfonyl fluorides from sulfonates or sulfonic acids - PMC - NIH. (n.d.). Retrieved from [\[Link\]](#)

- Electrochemical Degradation of Perfluoroalkyl Sulfonates via Sulfonate to Carboxylate Conversion - PMC. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and Properties of Pentafluorosulfanyl Group (SF₅)-Containing Meta-Diamide Insecticides - PMC. (n.d.). Retrieved from [\[Link\]](#)
- Perfluoroalkyl Compounds for Industrial and Other Applications. (2022, August 15). IntechOpen. Retrieved from [\[Link\]](#)
- Material Safety Data Sheet - Sulfuryl chloride fluoride, distilled, 99% - Cole-Parmer. (2005, October 3). Retrieved from [\[Link\]](#)
- Discovery of practical production processes for arylsulfur pentafluorides and their higher homologues, bis- and tris(sulfur pentafluorides): Beginning of a new era of “super-trifluoromethyl” arene chemistry and its industry - Beilstein Journals. (2012, March 29). Retrieved from [\[Link\]](#)
- CAS 78491-70-0 | Pentafluoroethanesulfonamide from China Manufacturer - Wolfa. (n.d.). Retrieved from [\[Link\]](#)
- A Convenient Synthesis of N-Functionalized Perfluoroalkanesulfonamides | Request PDF. (n.d.). Retrieved from [\[Link\]](#)
- Medicinal applications of perfluoroalkylated chain-containing compounds - PubMed. (2014, June 15). Retrieved from [\[Link\]](#)
- Synthetic Routes to Arylsulfonyl Fluorides - MDPI. (2021, July 8). Retrieved from [\[Link\]](#)
- Cas 354-87-0,1,1,2,2,2-pentafluoroethanesulfonyl fluoride | lookchem. (n.d.). Retrieved from [\[Link\]](#)
- Safety Data Sheet - Angene Chemical. (2024, November 10). Retrieved from [\[Link\]](#)
- Diverse role, structural trends, and applications of fluorinated sulphonamide compounds in agrochemical and pharmaceutical fields - PMC. (n.d.). Retrieved from [\[Link\]](#)

- Perfluoroethanesulfonyl fluoride: Preparation from sultone - ResearchGate. (2025, December 13). Retrieved from [[Link](#)]
- Molecular design principles of ionic liquids with a sulfonyl fluoride moiety. (2021, January 15). Retrieved from [[Link](#)]
- PROCESS FOR PRODUCING 1,1,1,2,2-PENTAFLUOROETHANE - European Patent Office - EP 1024125 A1 - European Publication Server web service. (2000, August 2). Retrieved from [[Link](#)]
- Stereoselective addition of phenols to 2-chloroprop-2-ene-1-sulfonyl fluoride (CESF) for the synthesis of a class of novel vinyl sulfonyl fluorides - New Journal of Chemistry (RSC Publishing). (n.d.). Retrieved from [[Link](#)]
- Sulfonamide Synthesis via Calcium Triflimide Activation of Sulfonyl Fluorides - BALL LAB. (2018, June 11). Retrieved from [[Link](#)]
- Synthesis of polychlorofluoroarenes from polyfluoroarenethiols, SOCl₂ and SO₂Cl₂. (n.d.). Retrieved from [[Link](#)]
- 2-CHLORO-1,1,1-TRIFLUOROETHANE - precisionFDA. (n.d.). Retrieved from [[Link](#)]
- Chemical Properties of Ethane, 2-chloro-1,1,1-trifluoro- (CAS 75-88-7) - Cheméo. (n.d.). Retrieved from [[Link](#)]
- US6040486A - Process for the manufacture of 2-chloro-1,1,1-trifluoroethane - Google Patents. (n.d.).
- Reactions involving fluoride ion. Part VII. Reactions of polyfluoroethylenes with pentafluoropyridine and tetrafluoropyridazine - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing). (n.d.). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Perfluorooctanesulfonyl fluoride - Wikipedia \[en.wikipedia.org\]](#)
- [2. 20.210.105.67 \[20.210.105.67\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Facile one-pot synthesis of sulfonyl fluorides from sulfonates or sulfonic acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Synthetic Routes to Arylsulfonyl Fluorides \[mdpi.com\]](#)
- [9. Synthesis and Structure of Environmentally Relevant Perfluorinated Sulfonamides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. books.rsc.org \[books.rsc.org\]](#)
- [11. BJOC - Discovery of practical production processes for arylsulfur pentafluorides and their higher homologues, bis- and tris\(sulfur pentafluorides\): Beginning of a new era of “super-trifluoromethyl” arene chemistry and its industry \[beilstein-journals.org\]](#)
- [12. echemi.com \[echemi.com\]](#)
- [13. angenechemical.com \[angenechemical.com\]](#)
- [14. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [15. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- To cite this document: BenchChem. [Introduction to Perfluoroalkanesulfonyl Halides]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606014/docs#introduction-to-perfluoroalkanesulfonyl-halides\]](https://www.benchchem.com/product/b1606014/docs#introduction-to-perfluoroalkanesulfonyl-halides)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)